

Vanilloloside: A Technical Guide to its Chemical Structure, Stereochemistry, and Biological Significance

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Vanilloloside*

Cat. No.: *B1660343*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Vanilloloside, a naturally occurring phenolic glycoside, is a compound of increasing interest within the scientific community. As a derivative of vanillyl alcohol, it is found in various plant species and contributes to their chemical profiles. This technical guide provides a comprehensive overview of the chemical structure, stereochemical nature, and known biological activities of **Vanilloloside**, with a focus on its potential therapeutic applications. The information presented herein is intended to serve as a valuable resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug development.

Chemical Structure and Stereochemistry

Vanilloloside is structurally composed of a vanillyl alcohol aglycone moiety glycosidically linked to a β -D-glucopyranose unit. The precise stereochemistry of the molecule is critical to its identity and biological function.

Table 1: Physicochemical and Structural Properties of **Vanilloloside**

Property	Value	Source(s)
Molecular Formula	C ₁₄ H ₂₀ O ₈	[1][2]
Molecular Weight	316.30 g/mol	[2]
IUPAC Name	(2R,3S,4S,5R,6S)-2-(hydroxymethyl)-6-[4-(hydroxymethyl)-2-methoxyphenoxy]oxane-3,4,5-triol	[2]
CAS Registry Number	74950-96-2	[2]
Melting Point	119-121 °C	[N/A]
Stereochemistry	Absolute	[1]
Defined Stereocenters	5/5	[1]
SMILES	<chem>COC1=C(C=CC(=C1)CO)O[C@H]2--INVALID-LINK--CO)O)O">C@@HO</chem>	[2]
InChI	InChI=1S/C14H20O8/c1-20-9-4-7(5-15)2-3-8(9)21-14-13(19)12(18)11(17)10(6-16)22-14/h2-4,10-19H,5-6H2,1H3/t10-,11-,12+,13-,14-/m1/s1	[2]
InChIKey	SIMPNXWTAVEOTO-RKQHYHRCSA-N	[2]

Note: Specific optical rotation data for **Vanilloloside** is not readily available in the cited literature.

The absolute configuration of the five stereocenters in the glucose moiety is defined as (2R,3S,4S,5R,6S), confirming it as a β-D-glucopyranoside. This specific three-dimensional arrangement is crucial for its interaction with biological targets.

Table 2: Predicted ^1H and ^{13}C NMR Spectral Data for **Vanilloloside**

Disclaimer: The following NMR data are predicted and have not been experimentally verified in the cited literature. They are provided as a reference for spectral interpretation.

^1H NMR (Predicted)	^{13}C NMR (Predicted)
Chemical Shift (ppm)	Chemical Shift (ppm)
7.05 (d, J=8.2 Hz, 1H)	148.8
6.95 (s, 1H)	146.5
6.85 (d, J=8.2 Hz, 1H)	133.5
4.85 (d, J=7.6 Hz, 1H)	118.9
4.60 (s, 2H)	115.8
3.90 (s, 3H)	112.4
3.85-3.70 (m, 2H)	102.5
3.55-3.30 (m, 4H)	77.8
77.6	
74.5	
71.2	
62.3	
60.8	
56.2	

Experimental Protocols

Isolation and Purification of Vanilloloside

While a specific, detailed protocol for the isolation of **Vanilloloside** was not found in the reviewed literature, a general methodology can be constructed based on standard practices for

the extraction of phenolic glycosides from plant materials, such as *Vanilla planifolia* pods.[3][4][5]

1. Extraction:

- **Sample Preparation:** Dried and powdered plant material (e.g., vanilla pods) is used as the starting material.
- **Soxhlet Extraction:** The powdered material is subjected to continuous extraction in a Soxhlet apparatus using a solvent of intermediate polarity, such as ethyl acetate or methanol, to efficiently extract glycosides.[3]
- **Hydrolysis (Optional):** The crude extract may be subjected to mild acidic or enzymatic hydrolysis to liberate the aglycone (vanillyl alcohol) for analytical purposes, though this step is omitted for the isolation of intact **Vanilloloside**.[3]
- **Solvent Partitioning:** The crude extract is dissolved in water and partitioned successively with solvents of increasing polarity (e.g., hexane, chloroform, ethyl acetate, and n-butanol) to separate compounds based on their polarity. **Vanilloloside** is expected to be enriched in the more polar fractions (ethyl acetate and n-butanol).

2. Purification:

- **Column Chromatography:** The enriched fraction is subjected to column chromatography on silica gel or a reverse-phase C18 stationary phase. A gradient elution system with increasing polarity (e.g., a mixture of chloroform and methanol for silica gel, or water and methanol/acetonitrile for C18) is employed to separate the components.[6][7][8][9]
- **Preparative High-Performance Liquid Chromatography (Prep-HPLC):** Fractions containing **Vanilloloside** are further purified using preparative HPLC with a C18 column and a suitable mobile phase, such as a gradient of water and methanol or acetonitrile, to yield the pure compound.[6][7][8][9]
- **Centrifugal Partition Chromatography (CPC):** As an alternative to preparative HPLC, CPC can be employed for the purification of vanillin and related compounds from crude extracts, offering a high-throughput and scalable option.[9]

3. Characterization:

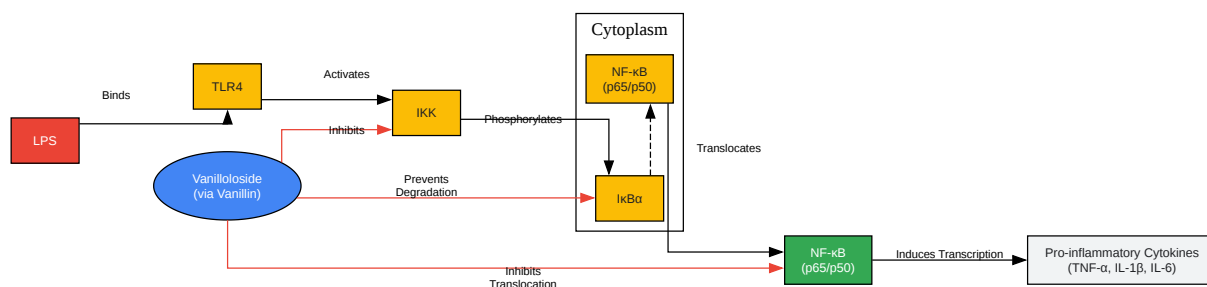
- The purified **Vanilloloside** is characterized by spectroscopic methods, including ^1H NMR, ^{13}C NMR, and mass spectrometry, to confirm its structure and purity.

Biological Activities and Signaling Pathways

While research specifically on **Vanilloloside** is emerging, the biological activities of its aglycone, vanillin, and the related compound vanillic acid, have been more extensively studied. These studies provide strong indications of the potential therapeutic effects of **Vanilloloside**, particularly in the areas of anti-inflammatory and anti-cancer activity.

Anti-Inflammatory Activity

Vanillin and vanillic acid have demonstrated significant anti-inflammatory properties by modulating key signaling pathways involved in the inflammatory response.^{[10][11][12][13][14]} The primary mechanism involves the inhibition of the Nuclear Factor-kappa B (NF- κ B) pathway.



[Click to download full resolution via product page](#)

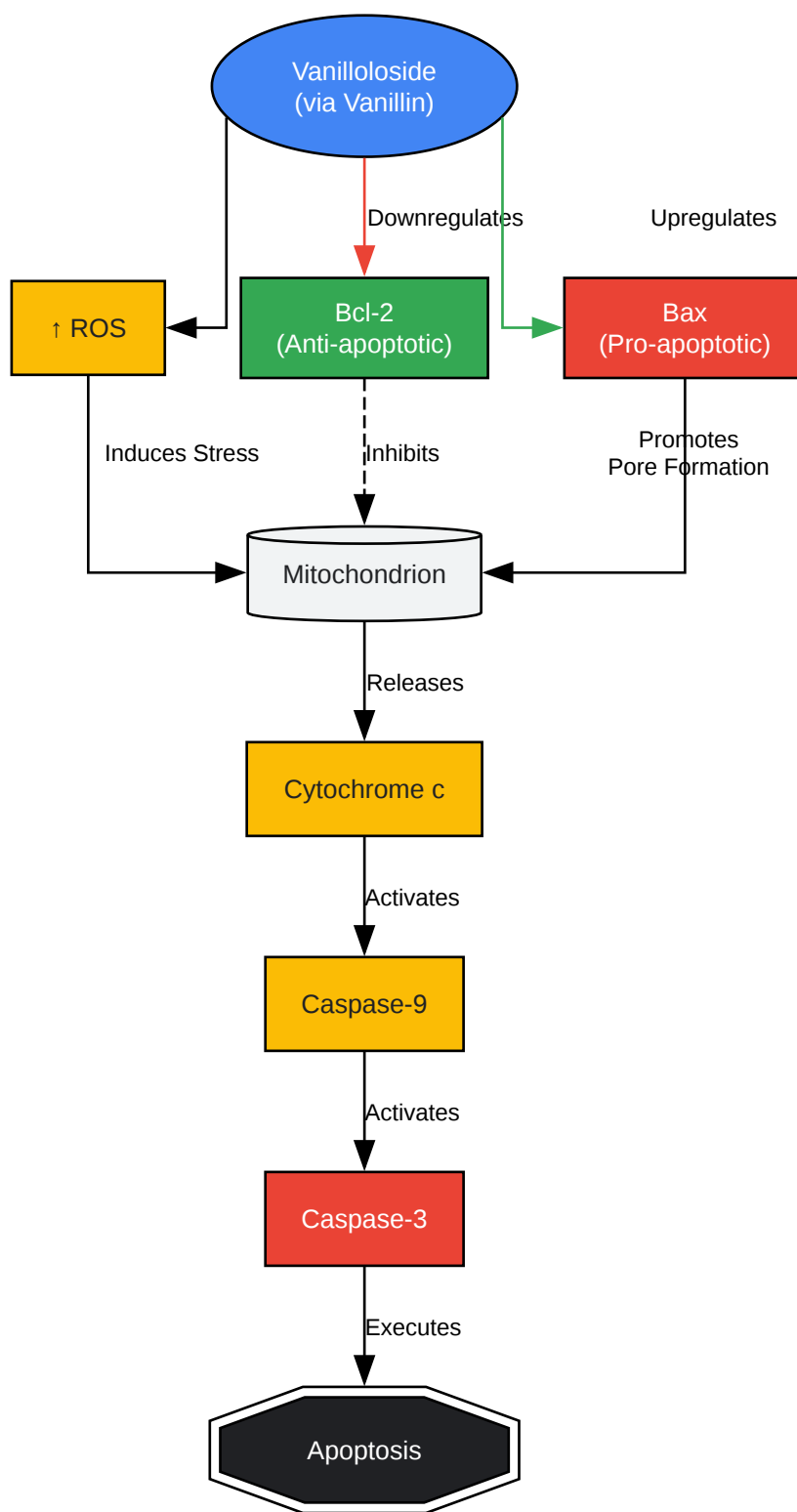
Caption: **Vanilloloside's** Anti-Inflammatory Mechanism.

In response to inflammatory stimuli like lipopolysaccharide (LPS), the I κ B kinase (IKK) complex is activated, leading to the phosphorylation and subsequent degradation of the inhibitory

protein I κ B α . This allows the NF- κ B dimer (p65/p50) to translocate to the nucleus and induce the transcription of pro-inflammatory cytokines such as TNF- α , IL-1 β , and IL-6.[10][11] Vanillin, the aglycone of **Vanilloloside**, is believed to exert its anti-inflammatory effect by inhibiting IKK activation, preventing I κ B α degradation, and thereby blocking the nuclear translocation of NF- κ B.

Anti-Cancer Activity

The potential anti-cancer effects of vanillin and related compounds are attributed to their ability to induce apoptosis (programmed cell death) and inhibit cell proliferation in cancer cells.[1][15][16] This is achieved through the modulation of multiple signaling pathways, including the intrinsic apoptotic pathway.



[Click to download full resolution via product page](#)

Caption: **Vanilloside's** Pro-Apoptotic Mechanism.

Vanillin has been shown to induce the production of reactive oxygen species (ROS) in cancer cells, leading to mitochondrial stress.[1][16] This is accompanied by the downregulation of the anti-apoptotic protein Bcl-2 and the upregulation of the pro-apoptotic protein Bax.[15] The resulting imbalance in the Bcl-2 family of proteins leads to the permeabilization of the mitochondrial outer membrane and the release of cytochrome c into the cytosol. Cytochrome c then activates caspase-9, which in turn activates the executioner caspase-3, ultimately leading to the dismantling of the cell through apoptosis.[15]

Conclusion

Vanilloloside presents a compelling profile as a bioactive natural product with potential therapeutic applications. Its well-defined chemical structure and stereochemistry provide a solid foundation for further investigation. The demonstrated anti-inflammatory and anti-cancer activities of its aglycone, mediated through the modulation of key signaling pathways such as NF-κB and the intrinsic apoptotic pathway, highlight the promise of **Vanilloloside** as a lead compound for drug development. Further research is warranted to fully elucidate the specific biological activities of the intact glycoside, its pharmacokinetic and pharmacodynamic properties, and its potential for clinical translation. This technical guide serves as a foundational resource to stimulate and support these future research endeavors.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Vanillin downregulates NNMT and attenuates NNMT-related resistance to 5-fluorouracil via ROS-induced cell apoptosis in colorectal cancer cells - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Vanilloloside | C₁₄H₂₀O₈ | CID 44577222 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. [PDF] Vanillin Structure Modification of Isolated Vanilla Fruit (Vanilla Planifolia Andrews) to form Vanillinacetone | Semantic Scholar [semanticscholar.org]
- 4. researchgate.net [researchgate.net]
- 5. mdpi.com [mdpi.com]

- 6. PREPARATIVE ISOLATION AND PURIFICATION OF FIVE FLAVONOIDS FROM POGOSTEMON CABLIN BENTH BY HIGH-SPEED COUNTERCURRENT CHROMATOGRAPHY AND PREPARATIVE HIGH-PERFORMANCE LIQUID CHROMATOGRAPHY - PMC [pmc.ncbi.nlm.nih.gov]
- 7. HPLC-Guided Isolation, Purification and Characterization of Phenylpropanoid and Phenolic Constituents of Nutmeg Kernel (*Myristica fragrans*) - PMC [pmc.ncbi.nlm.nih.gov]
- 8. depts.washington.edu [depts.washington.edu]
- 9. gilson.com [gilson.com]
- 10. Anti-Neuroinflammatory Effects of Vanillin Through the Regulation of Inflammatory Factors and NF- κ B Signaling in LPS-Stimulated Microglia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Vanillic acid inhibits inflammatory mediators by suppressing NF- κ B in lipopolysaccharide-stimulated mouse peritoneal macrophages - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. NF- κ B Signaling and Inflammation—Drug Repurposing to Treat Inflammatory Disorders? - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Discovery of an effective anti-inflammatory agent for inhibiting the activation of NF- κ B - PMC [pmc.ncbi.nlm.nih.gov]
- 14. NF- κ B Signaling and Inflammation-Drug Repurposing to Treat Inflammatory Disorders? - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. Drug-like dietary vanilloids induce anticancer activity through proliferation inhibition and regulation of bcl-related apoptotic proteins - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. Anti-tumor role and molecular mechanism of vanillic acid - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Vanilloloside: A Technical Guide to its Chemical Structure, Stereochemistry, and Biological Significance]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1660343#vanilloloside-chemical-structure-and-stereochemistry]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com